

Technical Support Center: Managing Pregabalin Solubility in Aqueous Solutions

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Compound of Interest

Compound Name: 3-(2-Amino-2-oxoethyl)-5-methylhexanoic acid

Cat. No.: B069443

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Welcome to the technical support center for Pregabalin applications. This guide is designed for researchers, scientists, and drug development professionals. While Pregabalin is classified as a highly soluble compound, specific experimental conditions can present challenges in maintaining its solubility. This resource provides in-depth, evidence-based answers and troubleshooting protocols to help you navigate these nuances effectively.

Frequently Asked Questions (FAQs): Understanding Pregabalin's Solubility Profile

This section addresses the most common questions regarding the aqueous solubility of Pregabalin, establishing a foundational understanding of its physicochemical properties.

Q1: Is Pregabalin considered a poorly soluble compound?

A: No, quite the opposite. Pregabalin is classified as a Biopharmaceutics Classification System (BCS) Class 1 drug by regulatory bodies like the U.S. FDA.^{[1][2]} This classification is reserved for compounds with both high solubility and high permeability.^[3] Its oral bioavailability is approximately 90% or higher, which is indicative of its high permeability and is independent of the dose, further supporting its classification.^{[1][3]} The perception of "solubility issues" typically arises from specific formulation contexts rather than poor intrinsic solubility.

Q2: What is the documented aqueous solubility of Pregabalin?

A: Pregabalin is freely soluble in water and across a wide range of acidic and basic aqueous solutions.[4][5] The saturation solubility in aqueous media at room temperature is generally reported to be greater than 30 mg/mL across a pH range of 1 to 13.[6] However, its solubility is pH-dependent, exhibiting its lowest values near its isoelectric point.

Table 1: Physicochemical Properties of Pregabalin

Parameter	Value	Source(s)
BCS Class	Class 1	[1][2][7][8]
Molecular Formula	C ₈ H ₁₇ NO ₂	[9]
Molecular Weight	159.23 g/mol	[10]
pKa ₁ (Carboxyl)	4.2	[11]
pKa ₂ (Amine)	10.6	[11]
Appearance	White to off-white crystalline solid	[6]

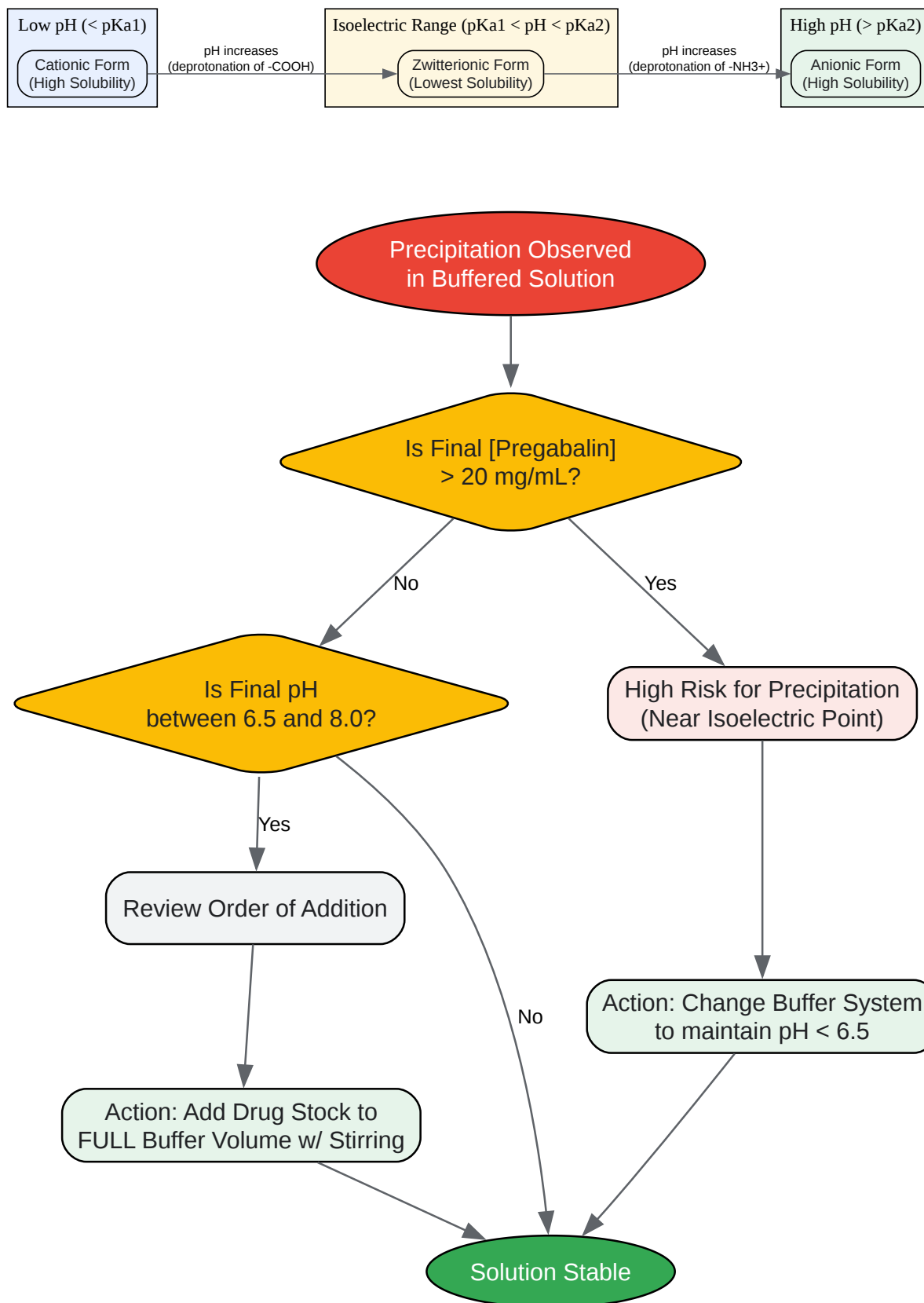
Table 2: Aqueous Solubility of Pregabalin as a Function of pH

pH of Medium	Solubility (mg/mL)	Classification	Source(s)
< 3.7	107 (at pH 3.7)	Freely Soluble	[11]
1.2 (Acid Buffer)	~33	Soluble	[12]
4.5 (Acetate Buffer)	20 - 25	Sparingly Soluble	[12]
6.8 (Phosphate Buffer)	20 - 25	Sparingly Soluble	[12]
7.5 (Phosphate Buffer)	20 - 25	Sparingly Soluble	[12]
10.1	47	Soluble	[11]

Q3: How exactly does pH influence Pregabalin's solubility?

A: Pregabalin is a zwitterionic molecule, meaning it contains both an acidic (carboxyl) and a basic (amine) functional group.^[11] Its net charge changes with the pH of the solution, which directly impacts its solubility.

- At low pH (pH < 4.2): The amine group is protonated (-NH_3^+) and the carboxyl group is neutral (-COOH). The molecule carries a net positive charge and is highly soluble.
- At neutral pH (pH ~4.2 to ~10.6): The amine group is protonated (-NH_3^+) and the carboxyl group is deprotonated (-COO^-). The molecule exists as a zwitterion with no net charge. Its solubility is lowest in this range, particularly near its isoelectric point (~pH 7.4).^[1]
- At high pH (pH > 10.6): The amine group is neutral (-NH_2) and the carboxyl group is deprotonated (-COO^-). The molecule carries a net negative charge and its solubility increases again.



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